

4-Bromo-2,6-difluorobenzaldehyde physical properties

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Compound of Interest

Compound Name: 4-Bromo-2,6-difluorobenzaldehyde

Cat. No.: B1272164

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An In-depth Technical Guide on the Physical Properties of 4-Bromo-2,6-difluorobenzaldehyde

For researchers, scientists, and professionals in drug development, a thorough understanding of the physical properties of chemical intermediates is paramount for successful synthesis and formulation. This technical guide provides a comprehensive overview of the core physical characteristics of **4-Bromo-2,6-difluorobenzaldehyde**, a key building block in the synthesis of pharmaceuticals and agrochemicals.^[1]

Core Physical Properties

4-Bromo-2,6-difluorobenzaldehyde is a solid compound at room temperature, appearing as a white to light yellow or light orange powder or crystal.^[1] A summary of its key physical and chemical properties is presented in the table below for easy reference and comparison.

Property	Value	Source(s)
Molecular Formula	C ₇ H ₃ BrF ₂ O	[1][2][3][4][5]
Molecular Weight	221.00 g/mol	[1][2][3][4][5]
Melting Point	75 - 81 °C	[1][2][3]
Boiling Point	231.381 °C at 760 mmHg	[3]
Density	1.758 g/cm ³	[3][4]
Appearance	White to light yellow to light orange powder to crystal	[1][4]
Purity	≥ 96%	[2][5]
Flash Point	> 110 °C (> 230 °F)	[2][3]
CAS Number	537013-51-7	[1][2][3][4][5]

Experimental Protocols for Property Determination

While specific experimental documentation for the determination of the physical properties of **4-Bromo-2,6-difluorobenzaldehyde** is not publicly available, the following are standard laboratory protocols for measuring such properties for a solid organic compound.

Melting Point Determination

The melting point of a crystalline solid is a key indicator of its purity and is typically determined using a melting point apparatus.

- **Sample Preparation:** A small amount of the crystalline **4-Bromo-2,6-difluorobenzaldehyde** is finely powdered and packed into a capillary tube to a height of 2-3 mm.
- **Apparatus Setup:** The capillary tube is placed in the heating block of a melting point apparatus.
- **Heating and Observation:** The sample is heated at a controlled rate. The temperature at which the substance first begins to melt and the temperature at which it becomes completely

liquid are recorded. This range is reported as the melting point. For a pure substance, this range is typically narrow.

Boiling Point Determination

The boiling point is determined at a specific atmospheric pressure, as it is a pressure-dependent property.

- **Apparatus Setup:** A small amount of the liquid form of the substance (if it can be melted without decomposition) is placed in a small test tube. A capillary tube, sealed at one end, is inverted and placed in the test tube.
- **Heating:** The test tube is heated in a heating bath. As the temperature rises, a steady stream of bubbles will emerge from the open end of the capillary tube.
- **Observation:** The heating is discontinued, and the temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.

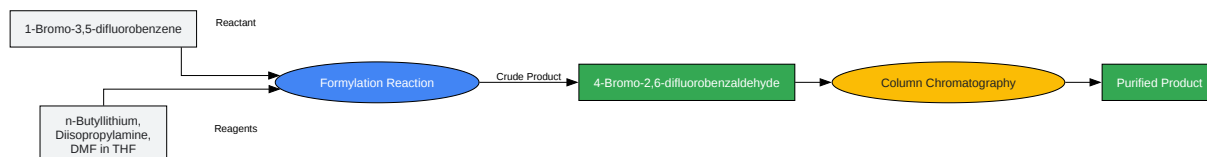
Density Measurement

The density of a solid can be determined using the displacement method.

- **Mass Measurement:** A known mass of **4-Bromo-2,6-difluorobenzaldehyde** is accurately weighed.
- **Volume Measurement:** The volume of the solid is determined by immersing it in a graduated cylinder containing a liquid in which it is insoluble and does not react. The volume of the displaced liquid corresponds to the volume of the solid.
- **Calculation:** The density is calculated by dividing the mass of the solid by its volume.

Synthesis Workflow

4-Bromo-2,6-difluorobenzaldehyde is a valuable intermediate in organic synthesis.^[1] A common synthetic route involves the formylation of 1-bromo-3,5-difluorobenzene. The logical workflow for this synthesis is depicted in the diagram below.



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